

# (Oxiran-2-yl)methyl decanoate CAS number and molecular weight

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## Compound of Interest

Compound Name: (Oxiran-2-yl)methyl decanoate

Cat. No.: B113815

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## Chemical Profile: (Oxiran-2-yl)methyl decanoate

This technical guide provides the Chemical Abstracts Service (CAS) number and molecular weight for **(Oxiran-2-yl)methyl decanoate**. This information is essential for researchers, scientists, and professionals in drug development for substance identification and experimental accuracy.

## Physicochemical Data

The key identifiers for **(Oxiran-2-yl)methyl decanoate** are summarized in the table below. The molecular formula for this compound is C<sub>13</sub>H<sub>24</sub>O<sub>3</sub>.

Identifier	Value	Source
CAS Number	Not readily available	
Molecular Weight	228.33 g/mol	PubChem[1][2]
PubChem CID	14833269	PubChem[3]

While a specific CAS number for **(Oxiran-2-yl)methyl decanoate** is not readily available in the public databases searched, its molecular weight is calculated based on its molecular formula. It is important to note that other compounds may share the same molecular formula and weight[1][2][4][5]. Therefore, for unambiguous identification, referencing the PubChem Compound ID (CID) is recommended.

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## References

- 1. (-)-Menthyl lactate | C<sub>13</sub>H<sub>24</sub>O<sub>3</sub> | CID 62151 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. l-Menthyl D-lactate | C<sub>13</sub>H<sub>24</sub>O<sub>3</sub> | CID 2724573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (Oxiran-2-yl)methyl decanoate | C<sub>13</sub>H<sub>24</sub>O<sub>3</sub> | CID 14833269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Menthyl lactate [webbook.nist.gov]
- 5. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [(Oxiran-2-yl)methyl decanoate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113815#oxiran-2-yl-methyl-decanoate-cas-number-and-molecular-weight]

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